Synthesis of 2D Bromide Perovskites Using 2-Bromoethylammonium Bromide: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-Bromoethylammonium bromide*

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This document provides detailed application notes and experimental protocols for the synthesis of two-dimensional (2D) bromide perovskites utilizing **2-bromoethylammonium bromide** as the organic spacer cation.

Introduction

Two-dimensional organic-inorganic hybrid perovskites are a class of materials with a natural quantum-well structure, where layers of inorganic metal halide octahedra are separated by organic cations. This structure imparts unique optoelectronic properties and often enhanced stability compared to their 3D counterparts. The use of functionalized organic cations, such as 2-bromoethylammonium (BEA), offers opportunities to tune the material's properties and introduce new functionalities. While **2-bromoethylammonium bromide** has been identified as a potential side product in some hybrid perovskite syntheses, its deliberate use as the primary organic spacer in the formation of 2D lead bromide perovskites, with the general formula $(BEA)_2PbBr_4$, is a subject of research interest.

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This application note details the synthesis of the **2-bromoethylammonium bromide** precursor and provides a representative protocol for the synthesis of $(BEA)_2PbBr_4$ single crystals and thin films, adapted from established methods for similar 2D bromide perovskites.

Data Presentation

Due to the limited availability of specific experimental data for $(BEA)_2PbBr_4$, the following table presents a comparison of key quantitative parameters for closely related 2D bromide perovskites, phenethylammonium lead bromide ($(PEA)_2PbBr_4$) and butylammonium lead bromide ($(BA)_2PbBr_4$), to provide a reasonable expectation of the properties for $(BEA)_2PbBr_4$.

Property	$(PEA)_2PbBr_4$	$(BA)_2PbBr_4$	Expected Range for $(BEA)_2PbBr_4$
Crystal System	Orthorhombic	Orthorhombic	Orthorhombic
Space Group	Pbca[1]	Pbca	Pbca
Lattice Parameters	a = 8.42 Å, b = 8.18 Å, c = 39.86 Å[1]	a = 8.33 Å, b = 8.22 Å, c = 27.62 Å	Intermediate between $(PEA)_2PbBr_4$ and $(BA)_2PbBr_4$
Absorption Maxima	~395 nm, ~422 nm[2]	~408 nm	~400-420 nm
Photoluminescence (PL) Emission Maximum	~410-415 nm[3][4]	~427 nm[5]	~410-430 nm
Photoluminescence Quantum Yield (PLQY)	Varies significantly with synthesis and form (e.g., single crystal vs. thin film)	~26% (for single-unit-cell thick nanosheets)[6]	Dependent on crystal quality and morphology
Carrier Lifetime	~1-10 ns (reported values vary)[2]	~2.52 ns[5]	In the nanosecond range

Experimental Protocols

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Protocol 1: Synthesis of 2-Bromoethylammonium Bromide (2-BEABr)

This protocol describes the synthesis of the organic spacer, **2-bromoethylammonium bromide**, from ethanolamine and hydrobromic acid.

Materials:

- Ethanolamine
- Hydrobromic acid (48% aqueous solution)
- Acetone (chilled)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Heating mantle with reflux condenser
- Beaker
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- Set up a round-bottom flask equipped with a dropping funnel and a magnetic stir bar in an ice bath.
- Add a stoichiometric excess of hydrobromic acid (approximately 3 moles per mole of ethanolamine) to the flask and begin stirring.

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- Slowly add ethanolamine (1 mole equivalent) dropwise to the cold, stirring hydrobromic acid. Maintain the temperature below 30°C throughout the addition to control the exothermic reaction.
- After the addition is complete, attach a reflux condenser to the flask and heat the mixture to reflux for 1-2 hours.
- After reflux, remove the condenser and distill off the excess hydrobromic acid and water under reduced pressure.
- Pour the hot, viscous residue into a beaker and allow it to cool to approximately 70°C.
- Add chilled acetone to the warm residue with vigorous stirring to precipitate the **2-bromoethylammonium bromide**.
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the white crystalline product by vacuum filtration using a Büchner funnel.
- Wash the crystals with cold acetone until they are colorless.
- Dry the product under vacuum to obtain pure **2-bromoethylammonium bromide**.

Protocol 2: Synthesis of $(BEA)_2PbBr_4$ Single Crystals (Adapted Method)

This protocol for the synthesis of $(BEA)_2PbBr_4$ single crystals is adapted from established methods for growing $(PEA)_2PbBr_4$ and $(BA)_2PbBr_4$ single crystals.

Materials:

- **2-Bromoethylammonium bromide** (2-BEABr, synthesized as per Protocol 1)
- Lead(II) bromide ($PbBr_2$)
- Hydrobromic acid (48% aqueous solution)
- Deionized water

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- Crystallization dish or vial
- Hot plate with stirring capability
- Filter paper

Procedure:

- In a crystallization dish, dissolve $PbBr_2$ (1 mmol) and 2-BEABr (2 mmol) in a mixture of hydrobromic acid and deionized water. The exact volume will depend on the desired crystal size and may require optimization. A starting point is 5-10 mL of hydrobromic acid.
- Heat the solution on a hot plate to approximately 80-100°C with gentle stirring until all precursors are fully dissolved, forming a clear solution.
- Slowly cool the solution to room temperature. The cooling rate is critical for crystal quality; a slower cooling rate (e.g., 1-5°C/hour) generally yields larger and higher-quality crystals. This can be achieved by placing the crystallization dish in a programmable oven or a well-insulated container.
- As the solution cools, colorless, plate-like crystals of $(BEA)_2PbBr_4$ will form.
- Once the crystallization is complete, carefully decant the mother liquor.
- Wash the crystals with a small amount of a non-polar solvent like diethyl ether or hexane to remove any residual precursors.
- Dry the crystals under vacuum.

Protocol 3: Fabrication of $(BEA)_2PbBr_4$ Thin Films (Adapted Method)

This protocol describes the fabrication of $(BEA)_2PbBr_4$ thin films via spin coating, adapted from common procedures for other 2D perovskites.

Materials:

- **2-Bromoethylammonium bromide** (2-BEABr)

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- Lead(II) bromide ($PbBr_2$)
- N,N-Dimethylformamide (DMF)
- Substrates (e.g., glass, silicon wafers)
- Spin coater
- Hot plate
- Nitrogen-filled glovebox (recommended)

Procedure:

- Prepare a precursor solution by dissolving 2-BEABr and $PbBr_2$ in a 2:1 molar ratio in DMF. The concentration can be varied to control the film thickness, with a typical starting concentration of 0.1-0.5 M with respect to $PbBr_2$.
- Stir the solution at room temperature or with gentle heating until all solids are dissolved.
- Clean the substrates thoroughly using a standard cleaning procedure (e.g., sonication in acetone, isopropanol, and deionized water, followed by oxygen plasma treatment).
- In a nitrogen-filled glovebox, dispense a small amount of the precursor solution onto the substrate.
- Spin coat the solution onto the substrate. A typical two-step program might be 500 rpm for 5 seconds followed by 4000 rpm for 30-60 seconds. These parameters should be optimized for the desired film thickness and uniformity.
- After spin coating, anneal the film on a hot plate. A typical annealing temperature is 80-100°C for 5-10 minutes.
- Allow the film to cool to room temperature before further characterization.

Mandatory Visualization

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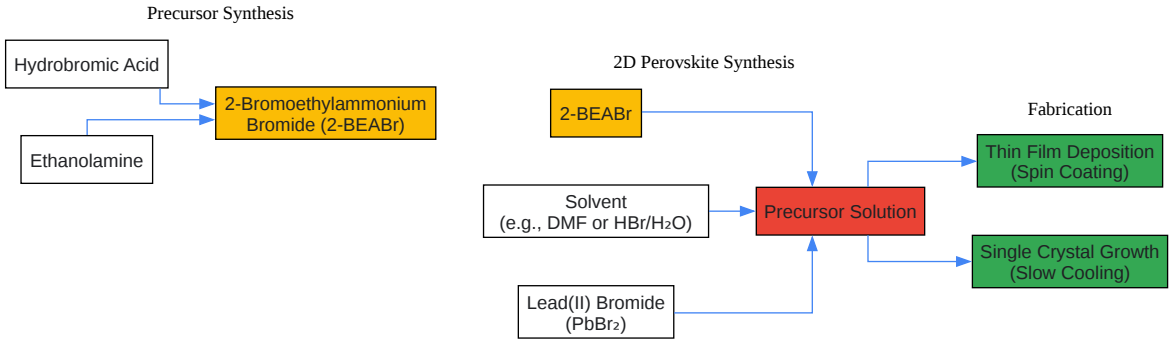

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Caption: Synthesis workflow for 2D $(BEA)_2PbBr_4$ perovskites.

Caption: Layered structure of a 2D Ruddlesden-Popper perovskite.

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- To cite this document: BenchChem. [Synthesis of 2D Bromide Perovskites Using 2-Bromoethylammonium Bromide: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7766505/docs#synthesis-of-2d-bromide-perovskites-using-2-bromoethylammonium-bromide-application-notes-and-protocols]

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